

Application Note: ^{13}C NMR Spectral Data Assignment for Methyl 3-hydroxyundecanoate

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Compound of Interest

Compound Name: Methyl 3-hydroxyundecanoate

Cat. No.: B1149165

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Abstract

This document provides a detailed analysis of the predicted ^{13}C Nuclear Magnetic Resonance (NMR) spectral data for **Methyl 3-hydroxyundecanoate**. It includes a comprehensive assignment of chemical shifts for each carbon atom in the molecule, a standardized experimental protocol for acquiring ^{13}C NMR spectra, and a visual representation of the molecular structure. This information is critical for the structural elucidation and quality control of this compound in research and drug development settings.

Introduction

Methyl 3-hydroxyundecanoate is a hydroxy fatty acid methyl ester with potential applications in various fields, including as a bioactive molecule or a synthetic intermediate. Accurate structural characterization is paramount for its use in scientific research and pharmaceutical development. ^{13}C NMR spectroscopy is a powerful analytical technique that provides detailed information about the carbon skeleton of a molecule. This application note presents the predicted ^{13}C NMR chemical shifts for **Methyl 3-hydroxyundecanoate** and a protocol for their experimental determination.

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR chemical shifts for **Methyl 3-hydroxyundecanoate** have been predicted based on the analysis of structurally similar compounds and established chemical shift ranges for relevant functional groups, including esters, secondary alcohols, and long alkyl chains.[\[1\]](#)[\[2\]](#)[\[3\]](#) [\[4\]](#) The assignments are summarized in Table 1.

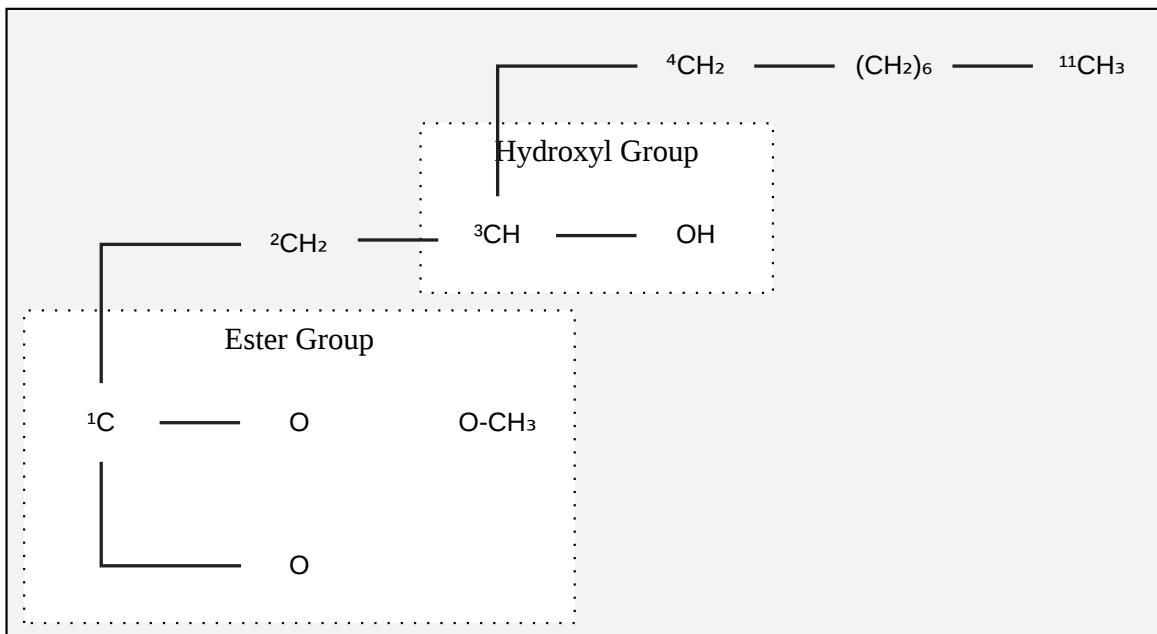
Table 1: Predicted ^{13}C NMR Chemical Shift Assignments for **Methyl 3-hydroxyundecanoate**

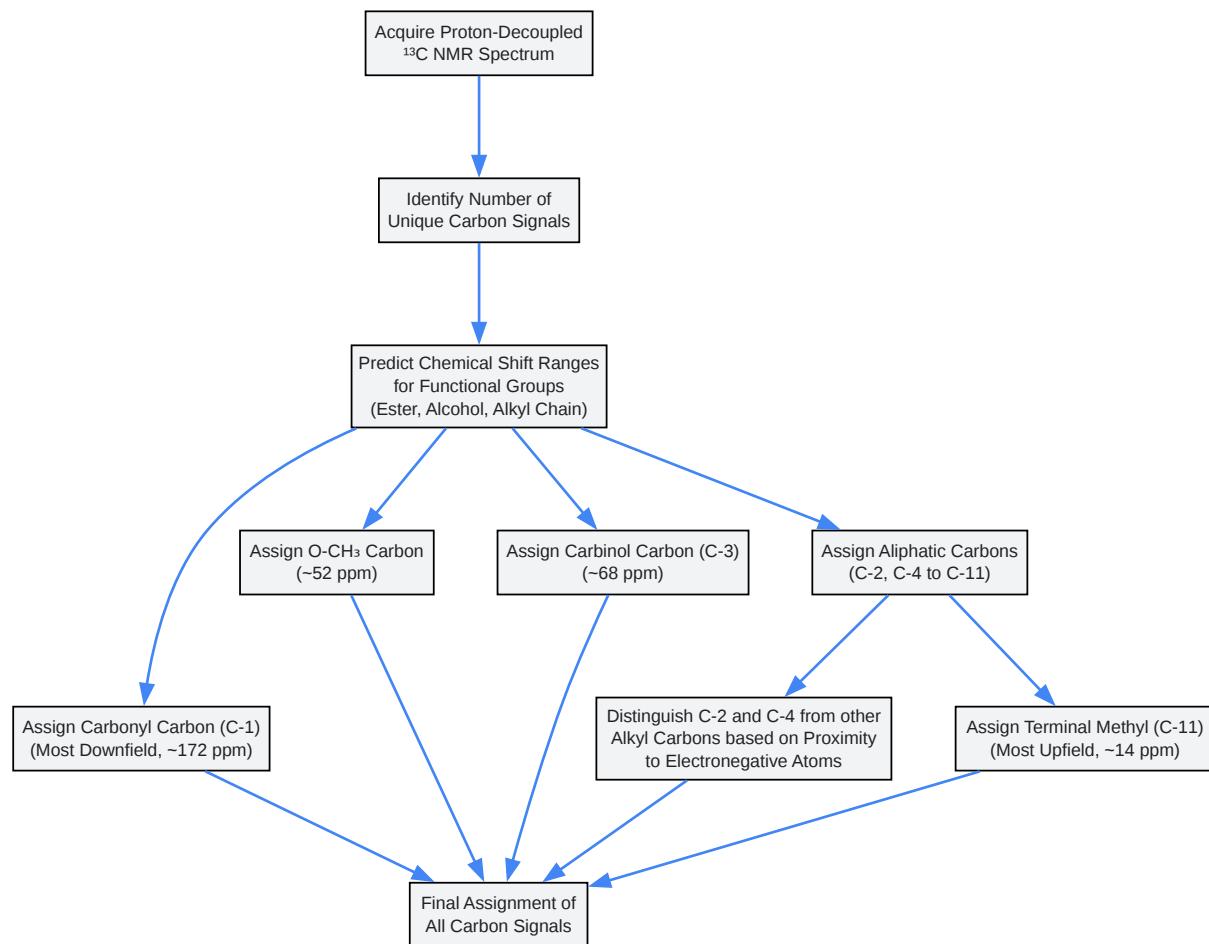
| Carbon Atom | Chemical Shift (δ , ppm) | Description |
|-------------------|----------------------------------|--|
| C-1 | ~172.5 | Carbonyl carbon of the methyl ester |
| C-2 | ~41.0 | Methylene carbon adjacent to the carbonyl group |
| C-3 | ~68.0 | Methine carbon bearing the hydroxyl group |
| C-4 | ~36.5 | Methylene carbon adjacent to the hydroxyl-bearing carbon |
| C-5 to C-10 | ~22.7 - 31.9 | Methylene carbons of the alkyl chain |
| C-11 | ~14.1 | Terminal methyl carbon of the alkyl chain |
| O-CH ₃ | ~51.7 | Methyl carbon of the ester group |

Note: The chemical shifts are predicted and may vary slightly depending on the solvent and experimental conditions.

Molecular Structure and Atom Numbering

The chemical structure of **Methyl 3-hydroxyundecanoate** and the numbering convention used for the ^{13}C NMR assignments are depicted in the following diagram.





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References

- 1. ¹³C Carbon NMR Spectroscopy - Chemistry Steps [chemistrysteps.com]
- 2. ucl.ac.uk [ucl.ac.uk]
- 3. m.youtube.com [m.youtube.com]
- 4. compoundchem.com [compoundchem.com]
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